

A Comparative Analysis of Glyburide's Key Metabolites and a Related Synthetic Intermediate

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Compound of Interest

Compound Name: *5-Chloro-2-methoxy-N-(2-phenylethyl)benzamide*

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An objective comparison for researchers, scientists, and drug development professionals.

This guide provides a detailed comparison of the well-characterized and pharmacologically active M1 and M2 metabolites of the antidiabetic drug glyburide (also known as glibenclamide) with **5-Chloro-2-methoxy-N-(2-phenylethyl)benzamide**, a compound frequently listed as a glyburide metabolite but more accurately identified as a synthetic intermediate and potential impurity. This analysis is based on available experimental data from scientific literature.

Unraveling the Identity of 5-Chloro-2-methoxy-N-(2-phenylethyl)benzamide

While several chemical suppliers list **5-Chloro-2-methoxy-N-(2-phenylethyl)benzamide** as a metabolite of glyburide, extensive metabolic studies of glyburide have not identified this compound as a product of in vivo biotransformation. These studies primarily identify hydroxylated derivatives, M1 and M2, as the major metabolites.

Conversely, documentation on the synthesis of glyburide reveals that N-phenethyl-5-chloro-2-methoxybenzamide, an alternative name for **5-Chloro-2-methoxy-N-(2-phenylethyl)benzamide**, serves as a key intermediate in the manufacturing process. Therefore, its presence in glyburide preparations is more likely attributable to being a process-related impurity rather than a metabolic byproduct. To date, there is no publicly available

experimental data on the pharmacological or biological activity of **5-Chloro-2-methoxy-N-(2-phenylethyl)benzamide** to allow for a direct performance comparison with the M1 and M2 metabolites.

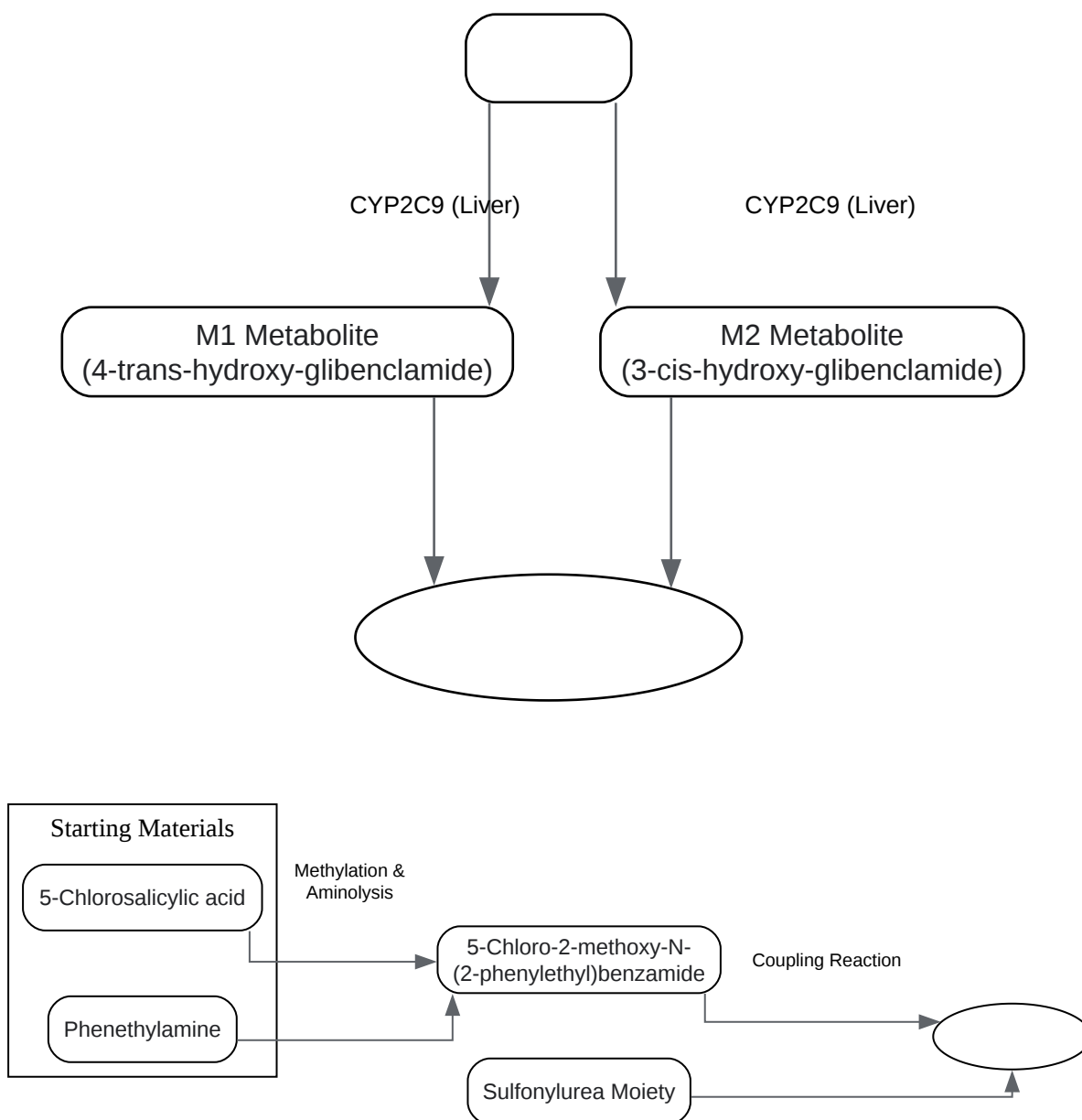
Characterization of Glyburide and its Metabolites

Glyburide is a second-generation sulfonylurea that stimulates insulin secretion from pancreatic β -cells.^[1] Its metabolism is crucial for its duration of action and overall therapeutic effect.

Compound	Chemical Name	Molecular Formula	Role
Glyburide	5-chloro-N-(2-{4-[(cyclohexylcarbamoyl)sulfamoyl]phenyl}ethyl)-2-methoxybenzamide	C ₂₃ H ₂₈ ClN ₃ O ₅ S	Parent Drug
M1 Metabolite	4-trans-hydroxy-glibenclamide	C ₂₃ H ₂₈ ClN ₃ O ₆ S	Active Metabolite
M2 Metabolite	3-cis-hydroxy-glibenclamide	C ₂₃ H ₂₈ ClN ₃ O ₆ S	Active Metabolite
5-Chloro-2-methoxy-N-(2-phenylethyl)benzamide	5-chloro-2-methoxy-N-(2-phenylethyl)benzamide	C ₁₆ H ₁₆ ClNO ₂	Synthetic Intermediate / Impurity

Metabolic Pathway of Glyburide

Glyburide is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP2C9, to its hydroxylated metabolites, M1 and M2.^[2] These metabolites are then excreted in both urine and feces.



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References

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